

"2-(Benzylxy)isonicotinic acid" molecular structure and weight

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Compound of Interest

Compound Name: 2-(Benzylxy)isonicotinic acid

Cat. No.: B1291896

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In-Depth Technical Guide: 2-(Benzylxy)isonicotinic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular structure and weight of **2-(Benzylxy)isonicotinic acid**, a compound of interest in various research and development applications.

Core Molecular Data

The fundamental molecular properties of **2-(Benzylxy)isonicotinic acid** are summarized below. This data is essential for experimental design, analytical characterization, and computational modeling.

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₁ NO ₃	[1] [2] [3]
Molecular Weight	229.23 g/mol	[1] [2] [4]
IUPAC Name	2-(phenylmethoxy)pyridine-4-carboxylic acid	[2]
CAS Number	467236-25-5	[1] [4]
SMILES	C1=CC=C(C=C1)COC2=NC=CC(=C2)C(=O)O	[2]

Molecular Structure Visualization

The two-dimensional chemical structure of **2-(BenzylOxy)isonicotinic acid** is depicted below. This visualization clarifies the atomic connectivity and the arrangement of the benzylOxy and isonicotinic acid moieties.

Caption: Molecular structure of **2-(BenzylOxy)isonicotinic acid**.

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References

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- To cite this document: BenchChem. ["2-(BenzylOxy)isonicotinic acid" molecular structure and weight]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1291896#2-benzyloxy-isonicotinic-acid-molecular-structure-and-weight>]

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